

Suchilactone: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Suchilactone*

Cat. No.: *B15577803*

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Introduction

Suchilactone is a naturally occurring lignan, a class of polyphenolic compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, and physicochemical and biological properties of **Suchilactone**, with a focus on its potential as a therapeutic agent. The information presented herein is intended to support further research and development efforts involving this compound.

Chemical Structure and Identification

Suchilactone is chemically identified as (3E,4R)-3-(1,3-benzodioxol-5-ylmethylidene)-4-[(3,4-dimethoxyphenyl)methyl]oxolan-2-one.^[1] Its structure is characterized by a butyrolactone core with two distinct aromatic substituents.

Key Identifiers:

- IUPAC Name: (3E,4R)-3-(1,3-benzodioxol-5-ylmethylidene)-4-[(3,4-dimethoxyphenyl)methyl]oxolan-2-one^[1]

- CAS Number: 50816-74-5[1][2]
- Molecular Formula: $C_{21}H_{20}O_6$ [1][2]
- Molecular Weight: 368.38 g/mol [3]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Suchilactone** are not readily available in the public domain. The following table summarizes the computed properties available from chemical databases.

Property	Value	Source
Molecular Weight	368.4 g/mol	PubChem[1]
XLogP3	3.7	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	6	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Exact Mass	368.12598835 Da	PubChem[1]
Monoisotopic Mass	368.12598835 Da	PubChem[1]
Topological Polar Surface Area	63.2 Å ²	PubChem[1]
Heavy Atom Count	27	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	561	PubChem[1]
Isotope Atom Count	0	PubChem[1]
Defined Atom Stereocenter Count	1	PubChem[1]
Undefined Atom Stereocenter Count	0	PubChem[1]
Defined Bond Stereocenter Count	1	PubChem[1]
Undefined Bond Stereocenter Count	0	PubChem[1]
Covalently-Bonded Unit Count	1	PubChem[1]
Compound Is Canonicalized	Yes	PubChem[1]

Solubility and Storage:

- **Suchilactone** is reported to be soluble in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.[3][4]
- For long-term storage, it is recommended to keep the compound desiccated at -20°C.[4]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Suchilactone** are not available in the reviewed literature. However, this section outlines the general methodologies typically employed for the characterization of lignan compounds.

Isolation and Purification

The isolation of lignans from plant material, such as *Monsonia angustifolia*, generally involves the following steps:

- **Extraction:** The dried and ground plant material is extracted with a suitable solvent, often starting with a nonpolar solvent and progressively increasing the polarity.
- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate) to separate fractions based on polarity.
- **Purification:** Fractions containing the compound of interest are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure compound.

Structure Elucidation

The chemical structure of an isolated lignan is typically elucidated using a combination of spectroscopic techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR spectra provide detailed information about the carbon-hydrogen framework of the molecule. 2D NMR techniques such as COSY, HSQC, and HMBC are used to establish the connectivity between atoms.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the compound.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in the molecule, such as carbonyls, hydroxyls, and aromatic rings.
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** UV-Vis spectroscopy provides information about the electronic transitions within the molecule, which can be characteristic of certain chromophores.

Physicochemical Property Determination

- **Melting Point:** The melting point of a solid compound is determined using a melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the solid melts is recorded.
- **Solubility:** The solubility of a compound in various solvents is determined by adding a known amount of the compound to a specific volume of the solvent at a given temperature. The mixture is agitated until saturation is reached, and the concentration of the dissolved compound is then measured.

Biological Activity and Signaling Pathway

Suchilactone has been shown to exhibit significant anti-cancer activity. Specifically, it has been identified as an inhibitor of the SHP2 protein, a non-receptor protein tyrosine phosphatase that plays a crucial role in cell growth and proliferation signaling pathways.

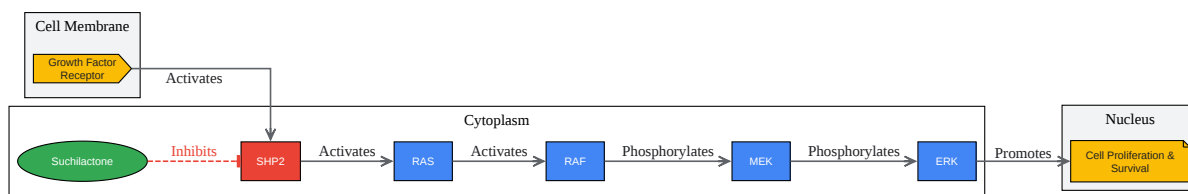
Mechanism of Action in Acute Myeloid Leukemia (AML)

Research has demonstrated that **Suchilactone** inhibits the growth of acute myeloid leukemia (AML) cells.[2] The proposed mechanism of action involves the following steps:

- **Binding to SHP2:** **Suchilactone** directly binds to the SHP2 protein.
- **Inhibition of SHP2 Activation:** This binding event inhibits the activation of SHP2.
- **Downregulation of the ERK Pathway:** The inactivation of SHP2 leads to the blockage of the downstream Extracellular signal-Regulated Kinase (ERK) signaling pathway.

- Inhibition of Cell Proliferation and Induction of Apoptosis: By blocking the ERK pathway, **Suchilactone** effectively inhibits the proliferation of AML cells and promotes their apoptosis (programmed cell death).

The following diagram illustrates the signaling pathway affected by **Suchilactone**:



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Suchilactone inhibits the SHP2-ERK signaling pathway.

Conclusion

Suchilactone is a promising natural product with demonstrated anti-cancer properties, particularly in the context of acute myeloid leukemia. Its ability to inhibit the SHP2 protein and the downstream ERK signaling pathway highlights its potential as a lead compound for the development of novel cancer therapeutics. While its fundamental chemical properties are established, a significant opportunity exists for further research to fully characterize its physicochemical properties through detailed experimental studies. Such data would be invaluable for formulation development, pharmacokinetic profiling, and the overall advancement of **Suchilactone** towards clinical application.

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- To cite this document: BenchChem. [Suchilactone: A Technical Guide to its Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15577803/docs#suchilactone-a-technical-guide-to-its-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15577803/docs#suchilactone-a-technical-guide-to-its-chemical-structure-and-properties)

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